

Application Notes and Protocols for Oral Gavage Preparation of AM-8735

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Compound of Interest

Compound Name: AM-8735

Cat. No.: B12432730

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This document provides a comprehensive guide for the preparation and oral administration of **AM-8735**, a potent and selective inhibitor of the MDM2-p53 protein-protein interaction. The protocols outlined below are intended to ensure consistent and effective delivery of the compound for in vivo studies.

Compound Information

AM-8735 is a small molecule inhibitor that disrupts the interaction between MDM2 and p53, leading to the stabilization and activation of p53 and subsequent downstream cellular effects, such as cell cycle arrest and apoptosis.^[1]

| Property | Value | Source |
|---------------------|---|---------------------|
| CAS Number | 1429386-01-5 | [1] |
| Molecular Formula | C ₂₇ H ₃₁ Cl ₂ NO ₆ S | [1] |
| Molecular Weight | 568.51 g/mol | [1] |
| Solubility | Soluble in DMSO | [1] |
| Mechanism of Action | Inhibits the MDM2-p53 protein-protein interaction | |
| In Vivo Activity | Demonstrates antitumor activity in xenograft models | |

Experimental Protocols

This protocol describes the preparation of a solution of **AM-8735** suitable for oral gavage in rodents. The formulation utilizes hydroxypropyl- β -cyclodextrin (HP β CD) to enhance solubility and Pluronic F68 as a surfactant.

Materials:

- **AM-8735** powder
- Hydroxypropyl- β -cyclodextrin (HP β CD)
- Pluronic F68
- Sterile, deionized water
- Sodium hydroxide (NaOH) or hydrochloric acid (HCl) for pH adjustment
- Sterile containers and stir bar
- Magnetic stir plate
- Calibrated pH meter

- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Vehicle Preparation:
 - In a sterile container, dissolve 15g of HP β CD and 1g of Pluronic F68 in approximately 80mL of sterile, deionized water.
 - Stir the mixture on a magnetic stir plate until all components are fully dissolved. This may take some time.
 - Adjust the pH of the vehicle to 8.0 using dropwise addition of NaOH or HCl as needed.
 - Add sterile, deionized water to bring the final volume to 100mL.
- **AM-8735** Solution Preparation:
 - Weigh the required amount of **AM-8735** powder based on the desired final concentration and dosing volume.
 - Add the **AM-8735** powder to the prepared vehicle.
 - Stir the mixture on a magnetic stir plate until the **AM-8735** is completely dissolved. Gentle heating may be applied if necessary, but do not exceed 40°C.
 - Once dissolved, verify the final pH and adjust to 8.0 if necessary.
 - The final solution should be clear and free of visible particulates.

Example Calculation for a 10 mg/mL solution:

- To prepare 10mL of a 10 mg/mL solution, weigh out 100mg of **AM-8735**.
- Add the 100mg of **AM-8735** to 10mL of the prepared vehicle (15% HP β CD, 1% Pluronic F68, pH 8).

- Stir until fully dissolved.

This protocol provides a general guideline for oral gavage in mice or rats. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

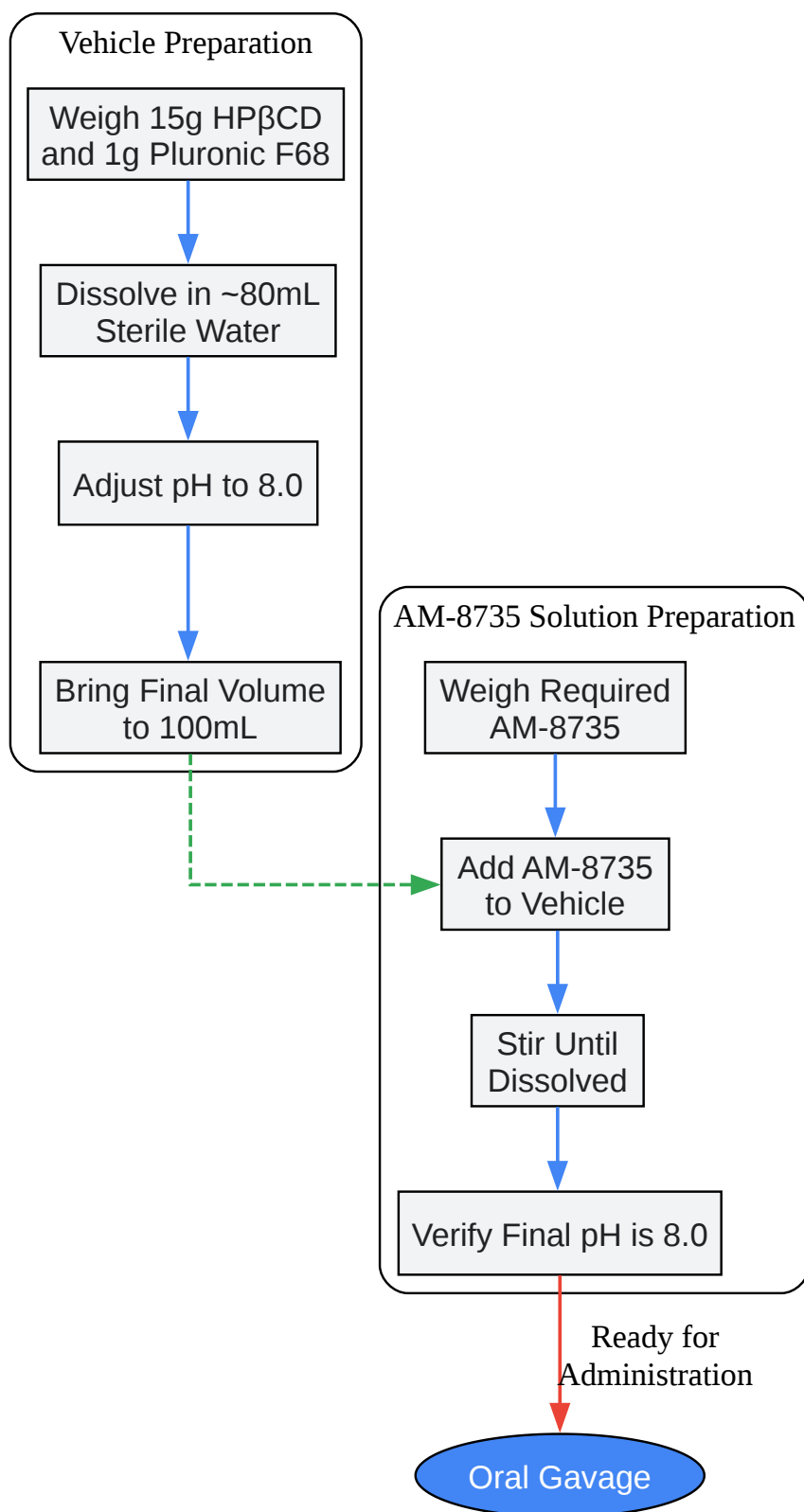
- Prepared **AM-8735** solution
- Appropriately sized oral gavage needles (e.g., 18-20 gauge for mice, 16-18 gauge for rats)
- Syringes
- Animal scale

Procedure:

- Animal Preparation:
 - Weigh the animal to determine the correct dosing volume. The maximum recommended volume for oral gavage is typically 10 mL/kg for mice and rats.
 - Properly restrain the animal to ensure its safety and the accuracy of the procedure.
- Gavage Needle Measurement:
 - Measure the appropriate length for gavage needle insertion by placing the tip of the needle at the corner of the animal's mouth and extending it to the last rib. Mark this length on the needle.
- Administration:
 - Draw the calculated volume of the **AM-8735** solution into the syringe and attach the gavage needle.
 - Gently insert the gavage needle into the animal's mouth, passing it over the tongue and into the esophagus. The needle should advance smoothly without resistance.

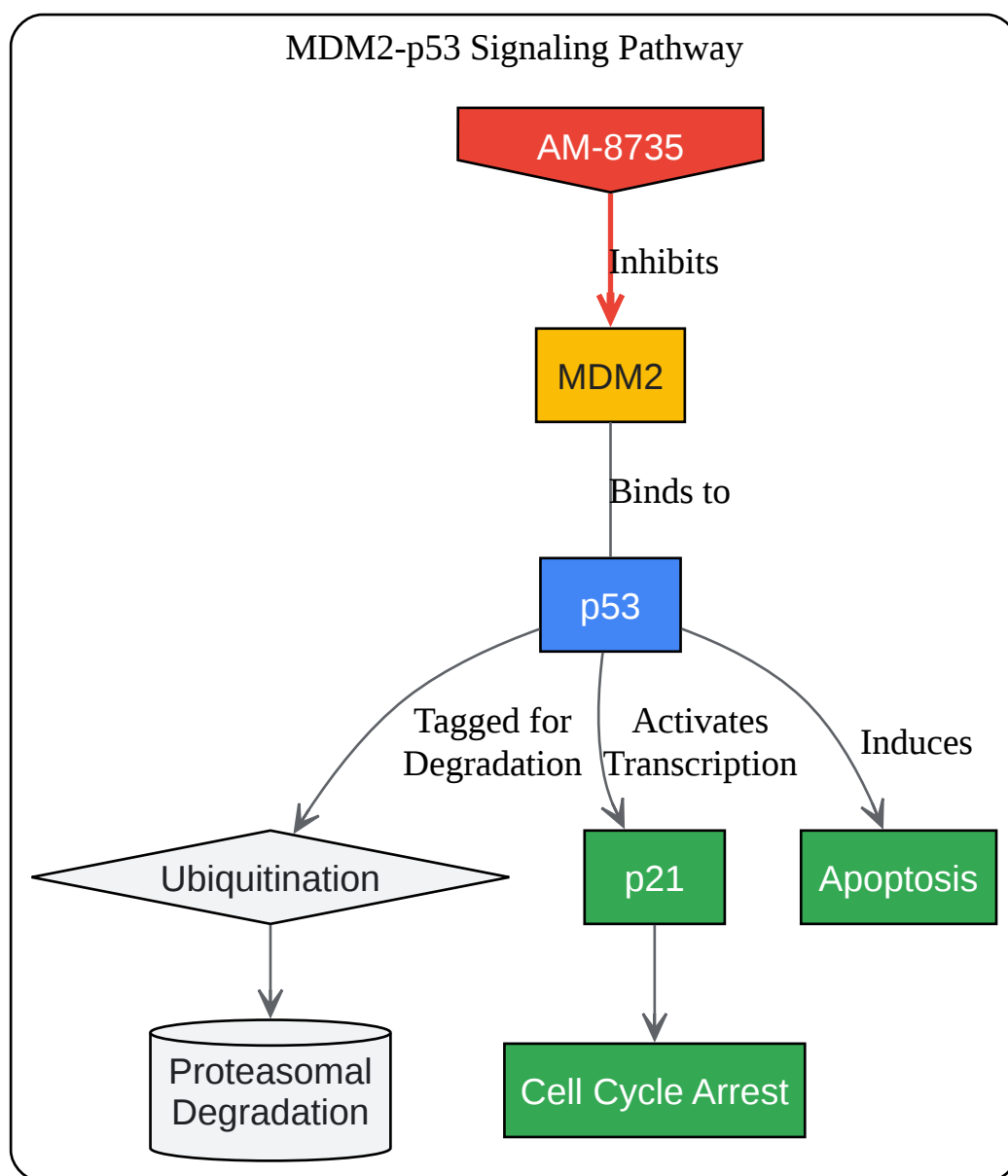
- Slowly administer the solution.
- Carefully withdraw the gavage needle.
- Post-Procedure Monitoring:
 - Monitor the animal for at least 10-15 minutes post-administration for any signs of distress, such as difficulty breathing or leakage of the solution from the mouth or nose.
 - Return the animal to its cage and continue to monitor according to the experimental protocol.

Visualizations



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Caption: Experimental workflow for the preparation of **AM-8735** oral gavage solution.



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Caption: MDM2-p53 signaling pathway and the mechanism of action of **AM-8735**.

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References

- 1. 美国GlpBio - AM-8735 | Cas# 1429386-01-5 [glpbio.cn]
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